

Operational Guide: Safe Disposal of 2-Bromo-N-(hydroxymethyl)acetamide[1][2]

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Compound of Interest

Compound Name:	2-Bromo-N-(hydroxymethyl)acetamide
CAS No.:	71990-02-8
Cat. No.:	B144429

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Executive Summary & Hazard Logic

2-Bromo-N-(hydroxymethyl)acetamide (BHMA) presents a dual-hazard profile that distinguishes it from standard organic waste. Unlike simple alkyl halides, BHMA contains a hydroxymethyl group (

), which acts as a "masked" formaldehyde generator.[1][2]

The Core Directive: Do NOT attempt standard acid/base neutralization as a primary disposal method.[1][2]

- Risk: Exposure to basic conditions triggers the release of Formaldehyde (carcinogen) and Bromide ions.[1][2]
- Risk: Exposure to strong oxidizers can cause uncontrolled exothermic decomposition.[1][2]

Operational Standard: The only acceptable disposal route is High-Temperature Incineration via a licensed hazardous waste vendor.[1][2] All laboratory protocols must focus on stabilization

and segregation prior to vendor pickup.[1][2]

Physicochemical Properties & Hazard Matrix[2][3][4][5]

Understanding the chemical behavior is prerequisite to safe handling.[1][2]

Property	Data	Operational Implication
CAS Number	15433-79-1	Use for waste labeling and inventory tracking.[1][2]
Structure		Contains both an alkylating site (Br) and a formaldehyde release site.[1][2]
Physical State	Solid (Crystalline)	Dust generation is a primary inhalation risk.[1][2]
Solubility	Soluble in water, alcohols	Mobile in aqueous environments; spills spread quickly.[1][2]
Stability	Moisture Sensitive; Light Sensitive	Store in amber glass; keep dry to prevent hydrolysis.[1][2]
Reactivity	Incompatible with Bases	CRITICAL: Contact with high pH causes rapid decomposition to formaldehyde.[1][2]
Waste Code	D003 (Reactivity) / Halogenated	Must be flagged as Halogenated Organic Waste.[1][2]

Pre-Disposal Segregation Strategy

Proper segregation is the single most effective safety control.[1][2] You must prevent BHMA from entering waste streams that contain incompatible chemicals.[1][2]

The "Never-Mix" List

- Strong Bases (NaOH, KOH, Ammonia): Initiates base-catalyzed hydrolysis, releasing formaldehyde gas and heat.[1][2]
- Strong Oxidizers (Peroxides, Nitric Acid): Risk of fire or explosion.[1][2]
- Reactive Metals (Aluminum, Magnesium): Potential for formation of organometallic intermediates.[1][2]

Recommended Waste Stream[1]

- Primary Stream: Halogenated Organic Waste.[1][2]
- Container Type: High-Density Polyethylene (HDPE) or Amber Glass.[1][2] Avoid metal containers due to potential corrosion from hydrolysis byproducts (HBr).[1][2]

Step-by-Step Disposal Workflows

Scenario A: Disposal of Solid Reagent (Pure Substance)

Applicable for: Expired shelf stock, excess weighed solids.[1][2]

- PPE Requirement: Nitrile gloves (double gloved recommended), lab coat, safety goggles, and N95/P100 particulate respirator (if outside a fume hood).[1][2]
- Container Selection: Use a dedicated wide-mouth HDPE jar.
- Transfer:
 - Perform all transfers inside a certified chemical fume hood.[1][2]
 - Do not generate dust.[1][2][3][4][5][6]
- Labeling:
 - Apply a hazardous waste label immediately.[1][2]
 - Constituents: "**2-Bromo-N-(hydroxymethyl)acetamide, 98%**".[1][2]

- Hazard Checkboxes: [x] Toxic [x] Corrosive [x] Halogenated.[1][2]
- Storage: Seal tightly. Store in the "Halogenated Waste" satellite accumulation area until vendor pickup.[1][2]

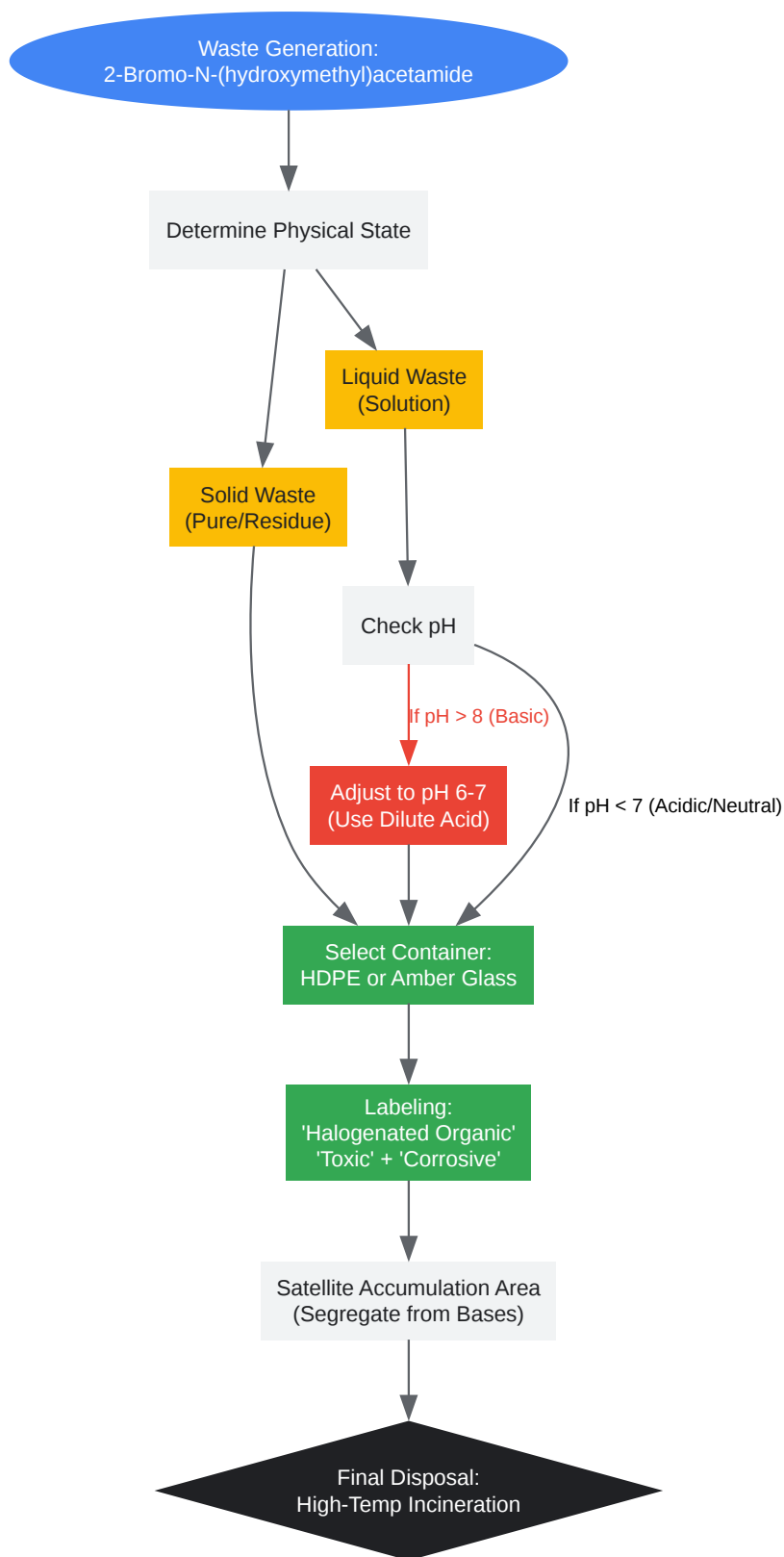
Scenario B: Disposal of Reaction Mixtures (Solutions)

Applicable for: Mother liquors, filtrates, or reaction solvents containing BHMA.[1][2]

- Characterization: Determine the pH of the solution.
 - If Acidic/Neutral (pH < 7): Proceed to Step 2.
 - If Basic (pH > 8):STOP. Slowly adjust pH to neutral (pH 6-7) using dilute acetic acid or HCl to prevent uncontrolled formaldehyde release during storage.[1][2] Do this in a fume hood.
- Segregation: Pour into the Halogenated Solvent Waste carboy.
 - Note: Ensure the carboy does not contain strong bases from previous users.[1][2]
- Rinsing: Triple rinse the original flask with a compatible solvent (e.g., Acetone or Ethanol).[1][2] Add rinsate to the same waste carboy.[1][2]
- Log Entry: Record the approximate volume and concentration of BHMA on the waste log sheet.

Visual Decision Logic (Workflow)

The following diagram illustrates the decision-making process for BHMA waste management.



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Figure 1: Decision matrix for the segregation and packaging of BHMA waste.[1][2]

Emergency Spill Response

In the event of a benchtop spill, immediate action prevents exposure to the lachrymatory (tear-inducing) and corrosive effects.[1][2]

- Evacuate & Ventilate: If the spill is >10g or outside a hood, evacuate the immediate area.[1][2]
- PPE: Nitrile gloves, safety goggles, lab coat.[1][2]
- Containment:
 - Solids: Cover with wet paper towels to prevent dust, then scoop into a waste bag.[1][2]
 - Liquids: Absorb with vermiculite or a commercial "Organic Spill Kit" pad.[1][2]
- Decontamination:
 - Wipe the surface with a mild soap solution.[1][2]
 - Scientist's Note: Do NOT use bleach (Sodium Hypochlorite).[1][2] Bleach + Amides can form unstable N-chloro compounds.[1][2]
- Disposal: Place all cleanup materials into a sealed bag and label as hazardous waste (Solid, Halogenated).

References

- National Institutes of Health (NIH).PubChem Compound Summary: **2-Bromo-N-(hydroxymethyl)acetamide**. [1][2] Retrieved from [\[Link\]](#)
- Indiana University EHS.Chemical Waste Management Guide: In-Lab Disposal Methods. Retrieved from [\[Link\]](#)[2]

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